

TM5441 in vivo half-life T1/2

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Compound Focus: TM5441

CAS No.: 1190221-43-2

Cat. No.: S545470

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Pharmacokinetic Data in Rats

The data in the table below comes from a pharmacokinetics study where **TM5441** was administered orally to male Wistar rats at a dose of 5 mg/kg [1].

Parameter	Value	Details
Half-life (T _{1/2})	3.5 hours	Calculated from plasma drug concentration [1].
T _{max}	1 hour	Time to reach maximum plasma concentration [1].
C _{max}	11.4 µM	Peak plasma concentration one hour after oral administration [2].

Experimental Methodology

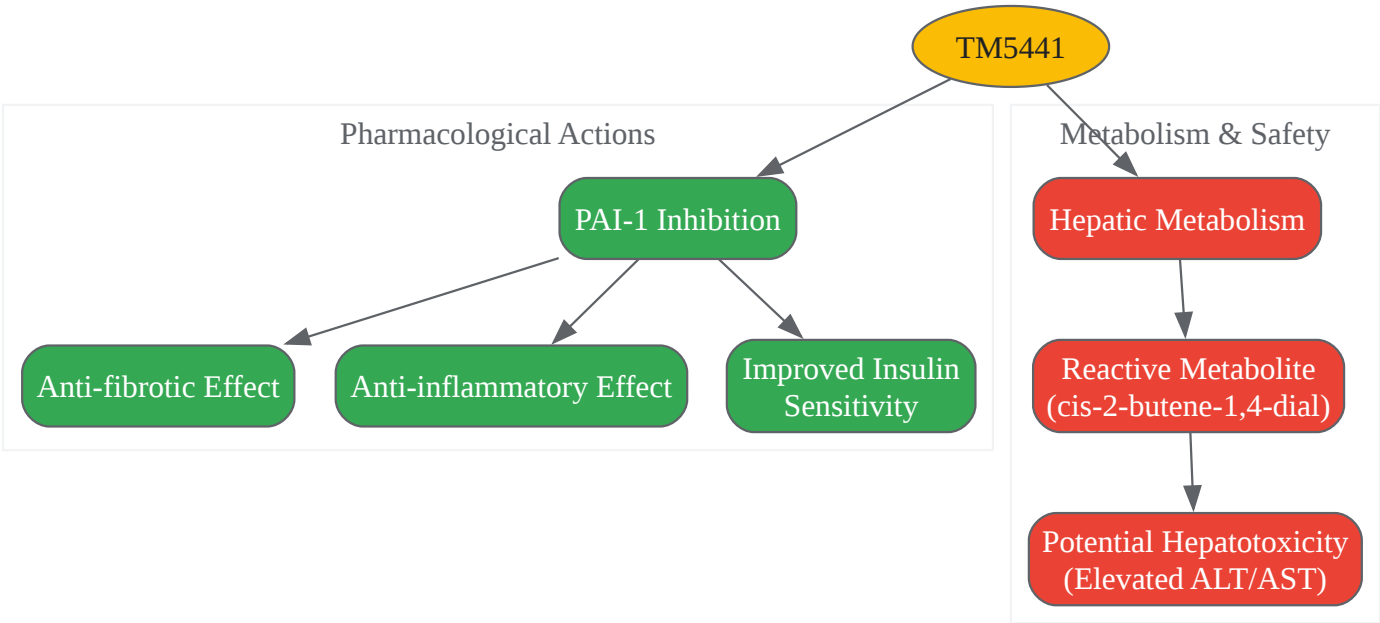
The search results provide details on the experimental protocols used in these studies.

- Pharmacokinetics Study [1]: TM5441**, suspended in a 0.5% carboxymethyl cellulose sodium salt (CMC) solution, was administered orally by gavage to male Wistar rats. Blood samples were collected before and at 1, 2, 6, and 24 hours after administration. Plasma drug concentration was determined using reverse-phase high-performance liquid chromatography (HPLC), and pharmacokinetic parameters (T_{max}, C_{max}, T_{1/2}) were calculated.

- **In Vivo Efficacy Protocols:** Multiple studies used a consistent oral dosing regimen, incorporating **TM5441** into the animals' diet.
 - **Mouse Models:** In various disease models (hypertension, NAFLD, cancer), **TM5441** was typically mixed into standard laboratory chow at a concentration designed to deliver a daily dose of **20 mg/kg** [1] [3] [2].
 - **Rat Model (COPD):** One study administered **TM5441** orally at **20 mg/kg** for 22 days [4].

Key Mechanisms and Hepatotoxicity Note

TM5441 is an orally active inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). The diagram below summarizes its primary mechanisms of action and a critical safety consideration identified in preclinical research.



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TM5441's mechanisms of action and key hepatotoxicity findings

Interpretation for Research

- **Species-Specific Data:** The available half-life data is from a rat model. Be cautious when extrapolating to other species.
- **Dosing Regimen:** The 20 mg/kg daily oral dose is consistent across multiple mouse studies and effectively produces therapeutic effects in various disease models [1] [3] [2].
- **Critical Safety Finding:** Independent research indicates that **TM5441** can undergo metabolic activation to form a reactive metabolite, which is associated with **dose-dependent hepatotoxicity** (elevations in ALT/AST) in rodents [5]. This is a vital consideration for future drug development.

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References

1. The PAI-1 Antagonist TM Attenuates L-NAME-Induced... 5441 [pmc.ncbi.nlm.nih.gov]
2. Small Molecule Inhibitors of Plasminogen Activator... | PLOS One [journals.plos.org]
3. TM5441, a plasminogen activator inhibitor-1 inhibitor, protects ... [pmc.ncbi.nlm.nih.gov]
4. PAI-1 Inhibitor TM5441 Attenuates Emphysema and Airway ... [pmc.ncbi.nlm.nih.gov]
5. Metabolic activation of TM5441 in vitro and in vivo [sciencedirect.com]

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